

An In-depth Technical Guide to 2-Methoxybutyl Acetate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Methoxybutyl Acetate

Cat. No.: B1591156

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **2-Methoxybutyl Acetate** (CAS Number: 1173168-18-7), a versatile chemical compound with emerging applications in various scientific domains. From its fundamental physicochemical properties and synthesis to its practical applications and safety considerations, this document serves as a critical resource for professionals in research and development.

Chemical Identity and Structure

2-Methoxybutyl Acetate, also known as Acetic Acid 2-Methoxybutyl Ester, is an organic compound with the chemical formula $C_7H_{14}O_3$ ^{[1][2][3]}. Its structure features a butyl acetate backbone with a methoxy group at the second carbon position. This unique arrangement of functional groups imparts specific properties that are of interest in various chemical syntheses.

Molecular Structure:

Figure 1: Chemical structure of **2-Methoxybutyl Acetate**.

Physicochemical Properties

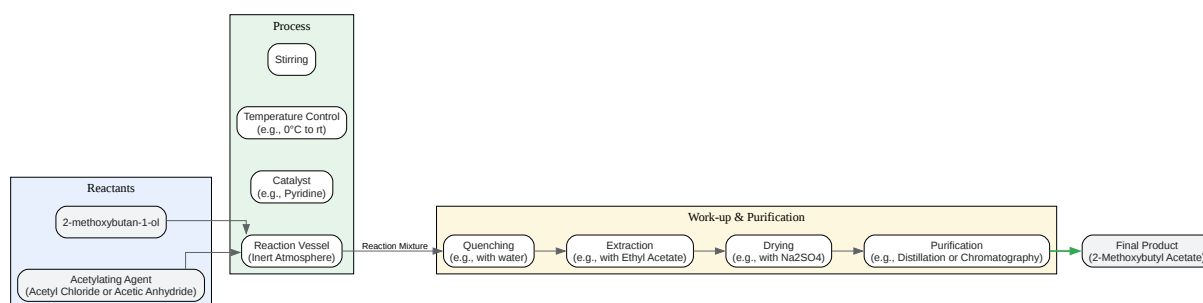
Understanding the physicochemical properties of **2-Methoxybutyl Acetate** is essential for its handling, application, and the design of experimental protocols.

Property	Value	Source
CAS Number	1173168-18-7	[2][4]
Molecular Formula	C ₇ H ₁₄ O ₃	[1][2][3]
Molecular Weight	146.19 g/mol	[1][2][4]
Appearance	Colorless to light yellow, clear liquid	[5][6]
Purity	>97.0% (GC)	[4][5][6]
Physical State	Liquid	[4][5]
Storage Temperature	Room temperature	[1][5]
Synonyms	Acetic Acid 2-Methoxybutyl Ester	[5][6][7]

Synthesis and Manufacturing

While specific, detailed industrial synthesis routes for **2-Methoxybutyl Acetate** are often proprietary, a general laboratory-scale synthesis can be proposed based on standard esterification reactions. A plausible method involves the reaction of 2-methoxybutan-1-ol with acetyl chloride or acetic anhydride in the presence of a suitable catalyst.

Hypothetical Synthesis Workflow:



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Figure 2: A generalized workflow for the synthesis of **2-Methoxybutyl Acetate**.

Applications in Research and Development

2-Methoxybutyl Acetate is primarily utilized as a solvent in various industrial applications, including paints, coatings, and varnishes, owing to its effective dissolving properties and moderate evaporation rate.^[1] It is also found in the formulation of inks, adhesives, and cleaning products.^[1] In the realm of cosmetics and perfumes, its mild odor and low toxicity make it a suitable component.^[1]

For the target audience of researchers and drug development professionals, its potential lies in its utility as a non-polar solvent in organic synthesis and as a building block for more complex molecules. While direct applications in drug development are not yet widely documented in peer-reviewed literature, its structural motifs suggest potential for its use as an intermediate in

the synthesis of novel chemical entities. Some suppliers categorize it under "Oncology Drug Intermediates" and "Enzyme Inhibitor Intermediates," indicating its potential role in these areas.
[\[1\]](#)

Analytical Methodologies

The characterization and quantification of **2-Methoxybutyl Acetate** are crucial for quality control and research applications. The primary method for purity assessment is Gas Chromatography (GC).[\[4\]](#)[\[5\]](#)[\[6\]](#) For structural elucidation, standard spectroscopic techniques are employed.

Suggested Analytical Workflow:

- Purity Analysis (GC-FID):
 - Column: A non-polar or medium-polarity capillary column (e.g., DB-5 or HP-5).
 - Injector Temperature: 250 °C.
 - Oven Program: Start at 50 °C, hold for 2 minutes, then ramp to 250 °C at 10 °C/min.
 - Detector Temperature: 280 °C.
 - Carrier Gas: Helium or Hydrogen.
- Structural Confirmation (NMR & MS):
 - ¹H NMR: Expected to show characteristic shifts for the methoxy group, the acetyl group, and the butyl chain protons.
 - ¹³C NMR: Will confirm the number of unique carbon environments.
 - Mass Spectrometry (GC-MS): Will provide the molecular ion peak and a characteristic fragmentation pattern for structural confirmation.

While a specific application note for **2-Methoxybutyl Acetate** is not readily available, a similar methodology for the analysis of 2-Methylbutyl Acetate in human plasma by LC-MS/MS has been developed, which could be adapted.[\[8\]](#)

Safety and Handling

Although a specific, detailed safety data sheet (SDS) for **2-Methoxybutyl Acetate** (CAS 1173168-18-7) is not widely available in the initial search results, general safety precautions for similar acetate esters should be followed. It is important to distinguish its safety profile from the more well-studied and hazardous 2-methoxyethyl acetate.

General Safety Precautions:

- **Personal Protective Equipment (PPE):** Wear appropriate protective gloves, clothing, and eye/face protection.
- **Ventilation:** Use in a well-ventilated area or under a fume hood.
- **Handling:** Avoid breathing mist, vapors, or spray. Wash hands thoroughly after handling.
- **Storage:** Store in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents.

It is imperative to consult the specific Safety Data Sheet provided by the supplier before handling this chemical.

Conclusion

2-Methoxybutyl Acetate is a chemical compound with established uses as a solvent and potential for broader applications in organic synthesis and as an intermediate for complex molecules. This guide has provided a foundational understanding of its chemical identity, properties, synthesis, and analytical methods. As research progresses, a more detailed understanding of its reactivity and utility in specialized fields such as drug discovery is anticipated.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Methoxybutyl Acetate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1591156#2-methoxybutyl-acetate-cas-number-1173168-18-7]

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